

Preparation of AM-0902 Stock Solutions for Cell Culture Experiments

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Compound of Interest

Compound Name: AM-0902

Cat. No.: B605362

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

AM-0902 is a potent and selective antagonist of the Transient Receptor Potential A1 (TRPA1) ion channel.[1][2][3] It is a valuable tool for in vitro and in vivo studies investigating the role of TRPA1 in various physiological and pathological processes, including pain and inflammation.[3] Proper preparation of stock solutions is critical for obtaining accurate and reproducible results in cell culture experiments. This document provides a detailed protocol for the preparation, storage, and handling of **AM-0902** stock solutions.

AM-0902 Properties

A summary of the key chemical and physical properties of **AM-0902** is provided in the table below.

Property	Value	Source
Molecular Weight	370.79 g/mol	[1]
Formula	C ₁₇ H ₁₅ ClN ₆ O ₂	[1]
Appearance	White to off-white solid	[1]
Purity	≥98%	[4]
Solubility	Soluble in DMSO to 100 mM (37.08 mg/mL) or 150 mg/mL (404.54 mM) with ultrasonic and warming.	[1][4]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years.	[1]
Storage (In Solvent)	-80°C for 2 years; -20°C for 1 year.	[1]

Experimental Protocols

Materials

- **AM-0902** powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Sterile pipette tips
- Vortex mixer
- Sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM AM-0902 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many cell culture experiments.

Calculation:

To prepare a 10 mM stock solution, the required mass of **AM-0902** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)} \times 1000$$

For 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 0.010 \text{ mol/L} \times 370.79 \text{ g/mol} \times 0.001 \text{ L} \times 1000 = 3.7079 \text{ mg}$$

Procedure:

- **Weighing:** Carefully weigh out 3.71 mg of **AM-0902** powder and place it in a sterile microcentrifuge tube. To minimize handling of small powder quantities, it is often practical to weigh a larger amount (e.g., 10 mg) and dissolve it in the appropriate volume of solvent to achieve the desired concentration.
- **Solubilization:** Add the calculated volume of sterile DMSO to the microcentrifuge tube containing the **AM-0902** powder. For 3.71 mg, this would be 1 mL of DMSO.
- **Mixing:** Tightly cap the tube and vortex the solution until the compound is completely dissolved.[\[5\]](#)
- **Warming and Sonication (if necessary):** If the compound does not fully dissolve, gentle warming of the solution (e.g., in a 37°C water bath) and/or sonication can be used to aid dissolution.[\[1\]](#)
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[2\]](#)[\[6\]](#) Store the

aliquots at -80°C for long-term storage (up to 2 years) or -20°C for shorter-term storage (up to 1 year).[1]

Preparation of Working Solutions for Cell Culture

Working solutions are prepared by diluting the concentrated stock solution into the cell culture medium to the desired final concentration.

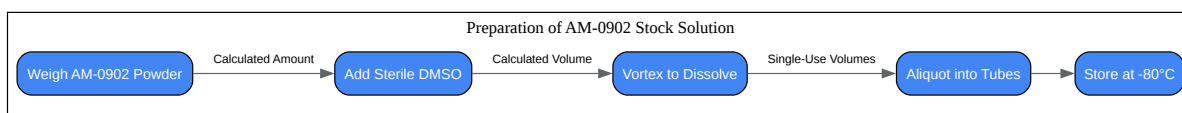
Important Considerations:

- **Final DMSO Concentration:** The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.[7] Always include a vehicle control (cell culture medium with the same final concentration of DMSO as the highest concentration of **AM-0902**) in your experiments.[6]
- **Precipitation:** Small molecule inhibitors dissolved in DMSO may precipitate when added to an aqueous solution like cell culture medium.[7] To avoid this, it is recommended to perform serial dilutions of the stock solution in the cell culture medium.

Procedure:

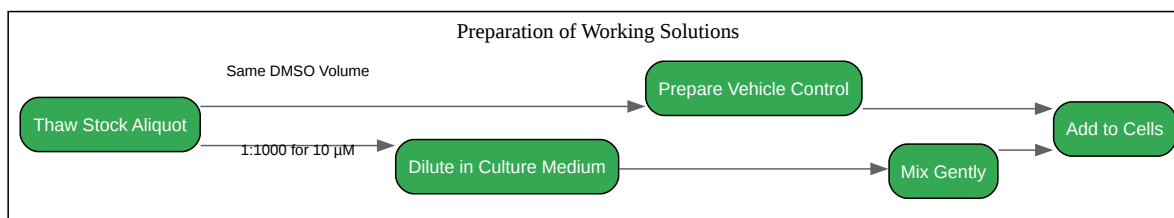
- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **AM-0902** stock solution at room temperature.
- **Serial Dilutions:** Perform serial dilutions of the thawed stock solution in your complete cell culture medium to achieve the desired final concentrations. For example, to prepare a 10 μM working solution from a 10 mM stock, you can perform a 1:1000 dilution (e.g., add 1 μL of the 10 mM stock to 999 μL of cell culture medium).
- **Mixing:** Gently mix the working solution by pipetting up and down.
- **Cell Treatment:** Add the prepared working solutions to your cells.

Diagrams



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Caption: Workflow for preparing **AM-0902** stock solution.



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Caption: Workflow for preparing working solutions for cell culture.

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